Methodology for CB-184 Binding Assays: Application Notes and Protocols

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Compound of Interest

Compound Name:	*CB-184*
Cat. No.:	*B185848*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for conducting binding assays for **CB-184**, a selective sigma-2 (σ2) receptor ligand. The protocols outlined below are essential for researchers investigating the pharmacological profile of **CB-184** and its potential as a therapeutic agent.

Introduction to **CB-184** and the Sigma-2 Receptor

CB-184 is a high-affinity and selective ligand for the sigma-2 (σ2) receptor.[1][2] The σ2 receptor, identified as transmembrane protein 97 (TMEM97), is an endoplasmic reticulum-resident protein.[3][4][5] It is implicated in various cellular processes, including cholesterol homeostasis, calcium signaling, and cell proliferation, making it a target of interest for various pathologies, including cancer and neurological diseases.[3][6][7] Understanding the binding characteristics of compounds like **CB-184** to the σ2 receptor is a critical step in drug discovery and development.

Quantitative Data: Binding Affinity of **CB-184**

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The binding affinity of **CB-184** and its enantiomer, CB-182, for sigma-1 (σ1) and sigma-2 (σ2) receptors, as well as the mu (μ) opioid receptor, has been determined through radioligand binding assays. The inhibition constants (Ki) are summarized in the table below. A lower Ki value indicates a higher binding affinity.

Compound	Receptor Subtype	Inhibition Constant (Ki) in nM	Selectivity (σ1 Ki / σ2 Ki)
CB-184 ((+)-isomer)	Sigma-1 (σ1)	7436	554-fold for σ2
	Sigma-2 (σ2)	13.4	
	Mu (μ) Opioid	4.5	
CB-182 ((-)-isomer)	Sigma-1 (σ1)	27.3	
	Sigma-2 (σ2)	35.5	

Data sourced from peer-reviewed research.[1]

Experimental Protocols

The following protocols describe the standard methods for determining the binding affinity of **CB-184** for the sigma-2 receptor.

Protocol 1: Competitive Radioligand Binding Assay for Sigma-2 Receptor

This protocol is used to determine the inhibition constant (Ki) of **CB-184** for the σ2 receptor by measuring its ability to compete with a known radioligand, [^{3}H]-1,3-Di-o-tolylguanidine ([^{3}H]DTG), for binding to the receptor.[8][9][10]

Materials:

- Test compound: **CB-184**
- Radioligand: [^{3}H]DTG (a non-selective σ1 and σ2 receptor ligand)[8][9]
- Masking ligand: (+)-Pentazocine (to block binding to σ1 receptors)[8][10]

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- Membrane preparation: From a source with high σ2 receptor expression (e.g., rat liver, specific cell lines like MCF7)[10]
- Incubation buffer: 50 mM Tris-HCl, pH 8.0[10]
- Wash buffer: Cold 50 mM Tris-HCl, pH 8.0
- Scintillation cocktail
- Glass fiber filters (e.g., GF/C)
- 96-well plates
- Filtration apparatus
- Scintillation counter

Procedure:

- Membrane Preparation:
  - Homogenize tissue or cells in a cold lysis buffer.
  - Centrifuge to pellet the membranes.
  - Wash the membrane pellet with fresh buffer and resuspend.
  - Determine the protein concentration of the membrane preparation using a standard protein assay (e.g., BCA assay).
- Assay Setup:
  - Prepare serial dilutions of the test compound, **CB-184**.
  - In a 96-well plate, set up the following for each concentration of **CB-184**:
    - Total Binding: Membrane preparation, [^{3}H]DTG, and (+)-pentazocine in incubation buffer.

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- Non-specific Binding: Membrane preparation, [^{3}H]DTG, (+)-pentazocine, and a high concentration of a non-labeled competing ligand (e.g., haloperidol or unlabeled DTG) in incubation buffer.[11]
- Test Compound Binding: Membrane preparation, [^{3}H]DTG, (+)-pentazocine, and the respective dilution of **CB-184** in incubation buffer.

- The concentration of [^{3}H]DTG should be close to its dissociation constant (Kd) for the σ2 receptor.[8]
- The concentration of (+)-pentazocine should be sufficient to saturate the σ1 receptors.[8]

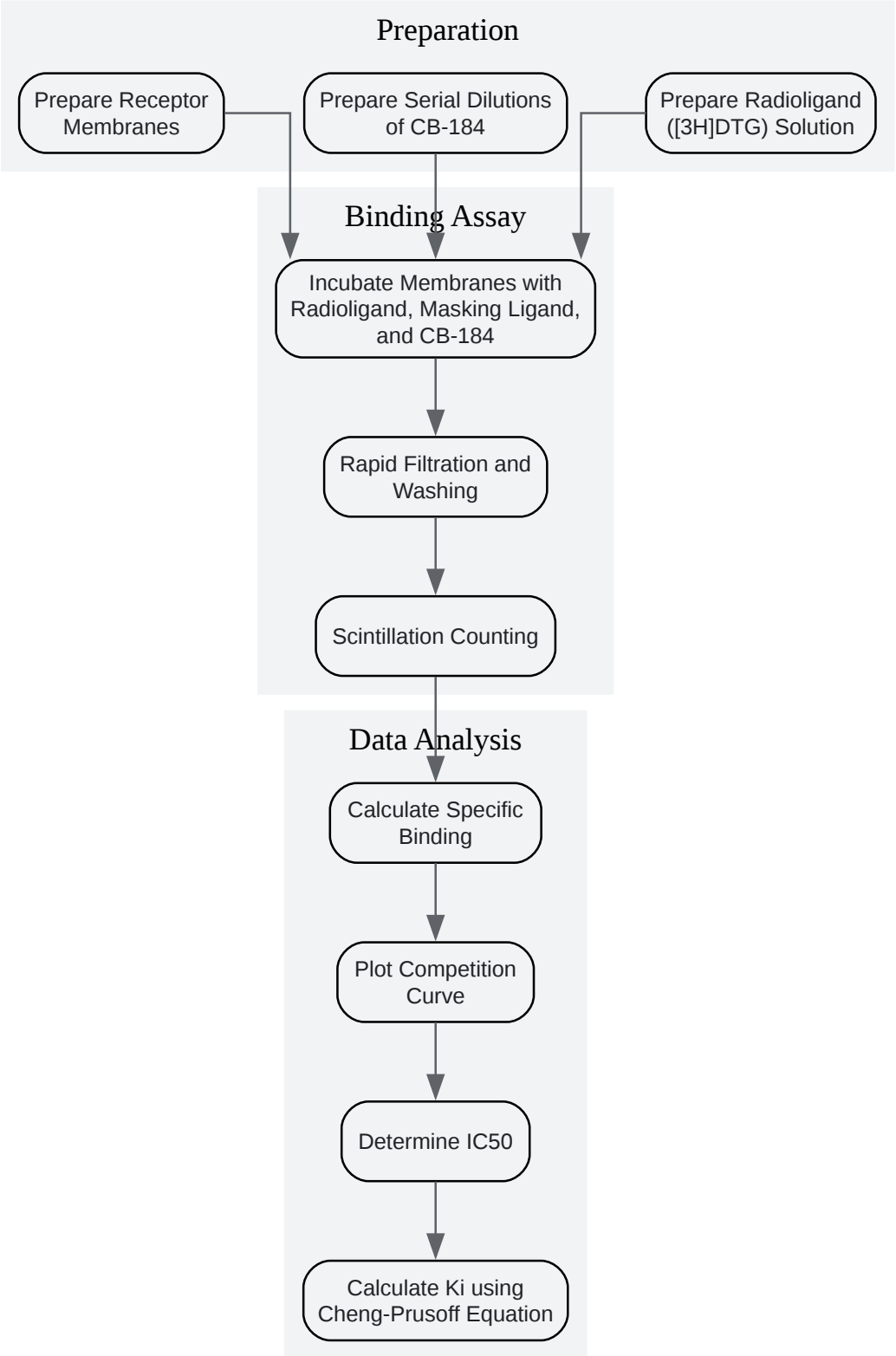
- Incubation:
  - Incubate the plates at 25°C for 120 minutes to allow the binding to reach equilibrium.[10]
- Filtration and Washing:
  - Terminate the incubation by rapid filtration through glass fiber filters using a filtration apparatus.
  - Quickly wash the filters with ice-cold wash buffer to remove unbound radioligand.
- Radioactivity Counting:
  - Place the filters in scintillation vials, add scintillation cocktail, and measure the radioactivity using a scintillation counter.
- Data Analysis:
  - Calculate the specific binding by subtracting the non-specific binding from the total binding.
  - Plot the percentage of specific binding against the logarithm of the **CB-184** concentration.
  - Determine the IC50 value (the concentration of **CB-184** that inhibits 50% of the specific binding of [^{3}H]DTG) from the resulting sigmoidal curve using non-linear regression analysis.

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- Calculate the inhibition constant (Ki) using the Cheng-Prusoff equation: Ki = IC50 / (1 + ([L]/Kd)), where [L] is the concentration of the radioligand and Kd is its dissociation constant for the receptor.[12]

Visualizations

Experimental Workflow for Ki Determination

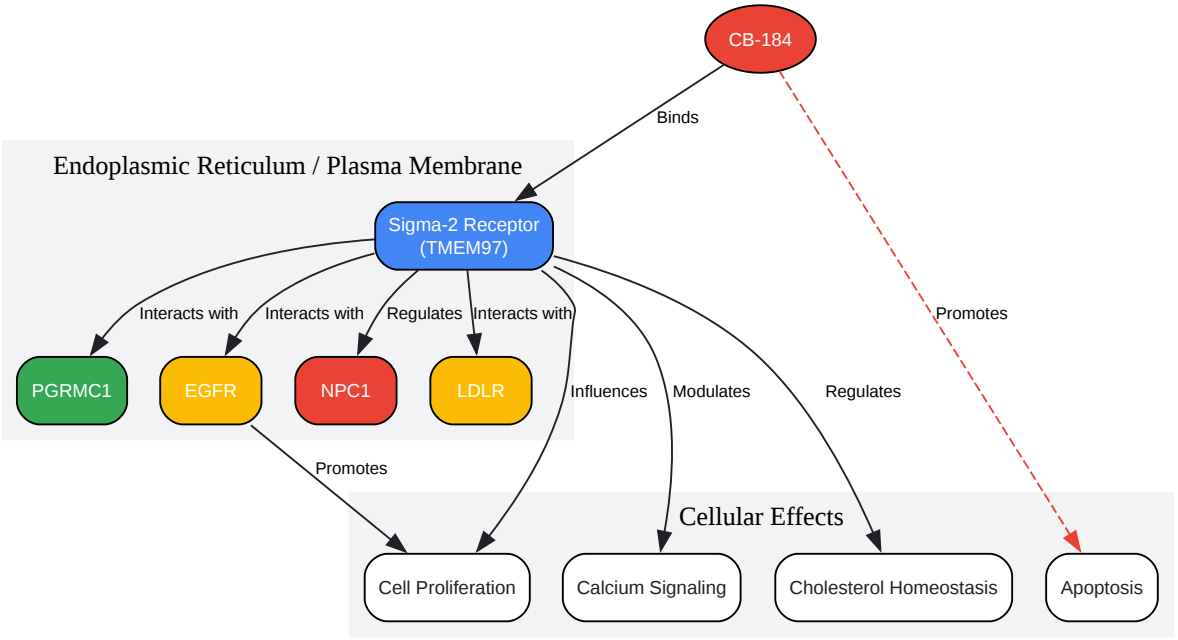


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Caption: Workflow for determining the Ki of **CB-184**.

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Sigma-2 Receptor Signaling Pathway



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Caption: Sigma-2 receptor signaling interactions.

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